

# An In-depth Technical Guide to Butyl Nicotinate

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## Compound of Interest

Compound Name: *Butyl nicotinate*

Cat. No.: *B1215821*

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This technical guide provides a comprehensive overview of **Butyl Nicotinate**, including its chemical identity, physicochemical properties, synthesis, and potential applications. The information is intended for researchers, scientists, and professionals in drug development.

## Chemical Identity

CAS Number: 6938-06-3[1][2][3]

Synonyms: A variety of synonyms are used to identify **Butyl Nicotinate** in literature and commercial listings. These are crucial for comprehensive database searches and material sourcing.[2][3][4][5]

Synonym	Reference
n-Butyl nicotinate	[2][4]
Butyl 3-pyridinecarboxylate	[2][3][4]
Nicotinic acid butyl ester	[1][2][3]
3-Pyridinecarboxylic acid, butyl ester	[2][4][6]
Nicotinic acid n-butyl ester	[2][4]
Ba 2674	[2][4][6]

## Physicochemical Properties

**Butyl Nicotinate** is a colorless to light yellow oily liquid.<sup>[7][8]</sup> Its key physical and chemical properties are summarized in the table below.

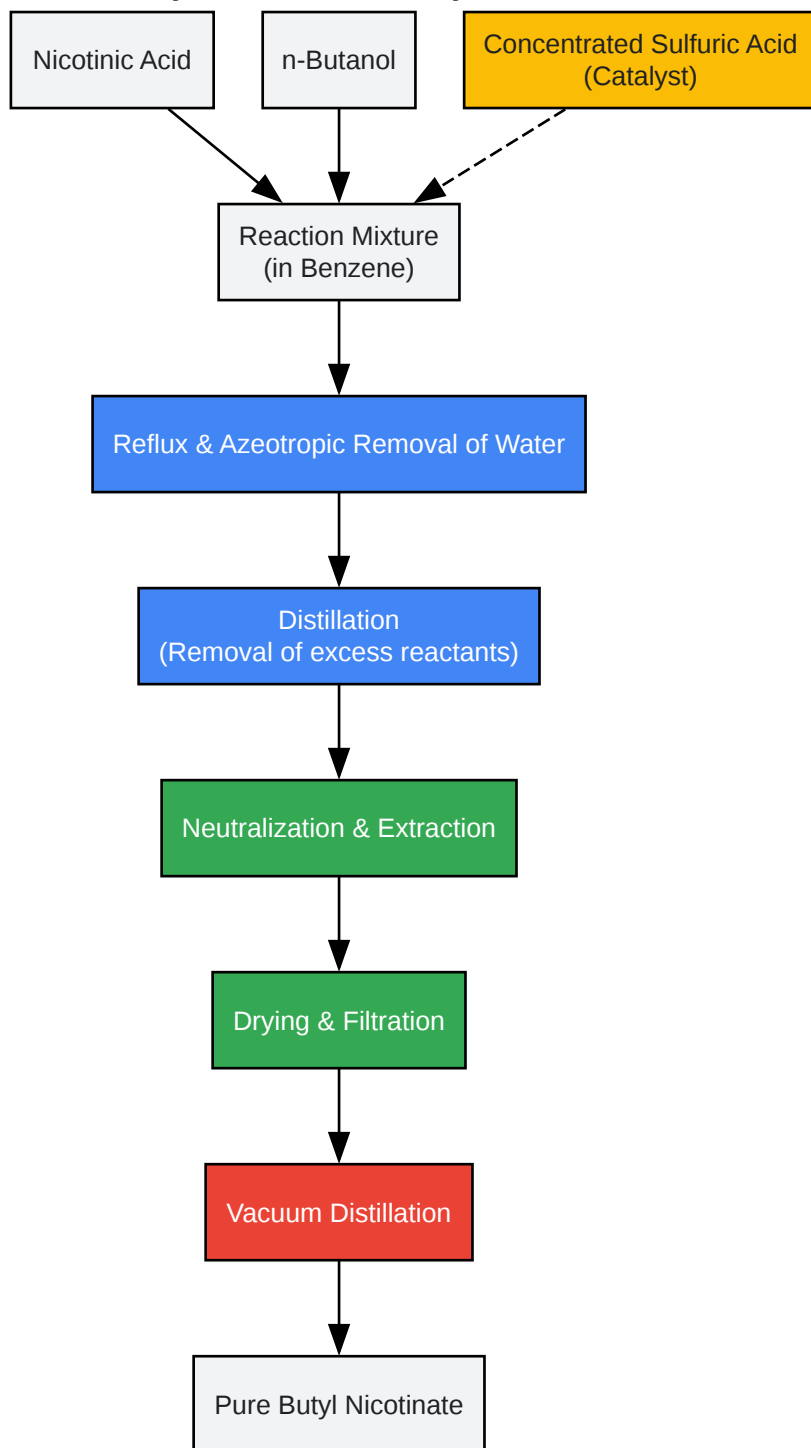
Property	Value	Conditions	Reference
Molecular Formula	C10H13NO2	<sup>[1][4]</sup>	
Molecular Weight	179.22 g/mol	<sup>[1][2]</sup>	
Boiling Point	231 °C	<sup>[7][8]</sup>	
251.9 °C	@ 752 Torr	<sup>[6]</sup>	
260.17 °C	@ 760.00 mm Hg (est)	<sup>[3]</sup>	
Density	1.06 g/cm <sup>3</sup>	@ 20 °C	<sup>[5][6]</sup>
Refractive Index (n <sub>20/D</sub> )	1.495	<sup>[7][8]</sup>	
Solubility	Almost insoluble in water	<sup>[7][8]</sup>	
2.45 g/L	@ 32 °C	<sup>[7]</sup>	
Soluble in alcohol, propylene glycol, and oils	<sup>[7][8]</sup>		
Flash Point	224.00 °F (106.50 °C)	TCC (est)	<sup>[3]</sup>
logP (o/w)	2.270	<sup>[3]</sup>	

## Synthesis of Butyl Nicotinate

The primary method for synthesizing **Butyl Nicotinate** is through the azeotropic esterification of nicotinic acid with n-butanol.<sup>[7][8]</sup>

## Synthesis Workflow

## Synthesis of Butyl Nicotinate



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A flowchart illustrating the synthesis of **Butyl Nicotinate**.

## Experimental Protocol

This protocol is a general method for the synthesis of **Butyl Nicotinate**.<sup>[7][8]</sup>

#### Materials:

- Nicotinic acid (0.2 mol)
- n-Butanol (110 mL)
- Benzene (30 mL)
- Concentrated sulfuric acid (98%)
- Ice water
- Saturated sodium carbonate solution
- Isopropyl ether
- Anhydrous magnesium sulfate

#### Procedure:

- Dissolve nicotinic acid in a mixture of n-butanol and benzene in a reaction flask.
- Slowly add concentrated sulfuric acid to the mixture with continuous stirring.
- Attach a water separator to the flask and heat the mixture to reflux for 8 hours, with continuous stirring, to remove the water formed during the reaction.
- After the reaction is complete, remove the excess n-butanol and benzene by distillation.
- Carefully pour the residue into ice water and neutralize it to a pH of 7-8 with a saturated sodium carbonate solution.
- Extract the aqueous phase with isopropyl ether (3 x 100 mL).
- Combine the organic phases and dry over anhydrous magnesium sulfate overnight.
- Filter the mixture and remove the isopropyl ether from the filtrate by distillation.

- Purify the resulting crude product by distillation under reduced pressure to obtain pure **Butyl Nicotinate**.

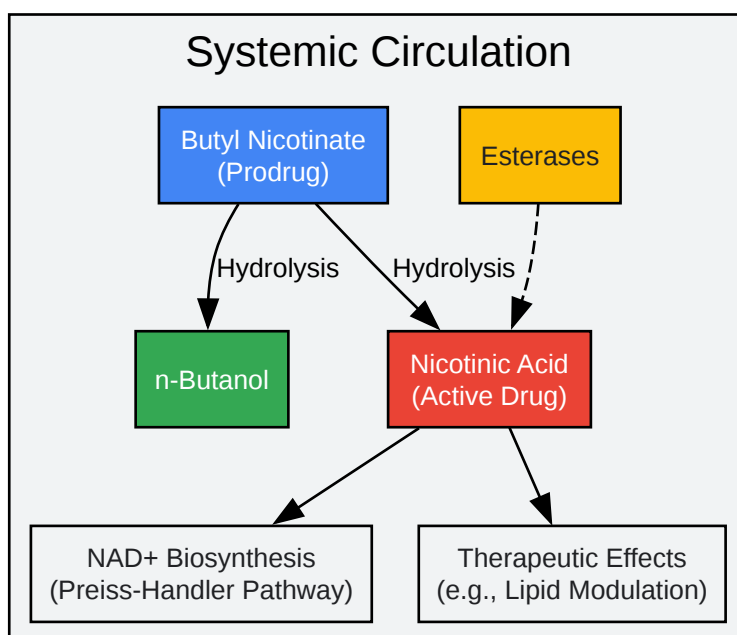
## Applications in Research and Drug Development

**Butyl Nicotinate** is utilized in various fields, from fragrances to pharmaceuticals. Its structural relationship to nicotinic acid (Vitamin B3), a crucial molecule in cellular metabolism, makes it a compound of interest for drug development.[9][10]

## Role as a Prodrug and Relationship to Nicotinic Acid Signaling

Nicotinic acid is a precursor for the biosynthesis of nicotinamide adenine dinucleotide (NAD<sup>+</sup>), an essential coenzyme in cellular metabolism.[11] It also has therapeutic effects on lipid metabolism, such as raising HDL cholesterol.[9] **Butyl nicotinate**, as an ester of nicotinic acid, can act as a prodrug, being metabolized in the body to release the active nicotinic acid. The increased lipophilicity of the butyl ester may enhance its skin penetration.[3]

### Butyl Nicotinate as a Prodrug



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Logical relationship of **Butyl Nicotinate** as a prodrug.

## Safety and Handling

**Butyl Nicotinate** is classified with the following GHS hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2] Appropriate personal protective equipment should be worn when handling this chemical. For detailed safety information, refer to the Safety Data Sheet (SDS). It is recommended to store the compound below +30°C.[7][8]

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